

CAS number and molecular weight of Chloroform-d

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Compound of Interest

Compound Name: Chloroform-d

Cat. No.: B032938

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In-depth Technical Guide: Chloroform-d

This guide provides essential technical data for **Chloroform-d** (Deuteriochloroform), a deuterated solvent widely utilized in Nuclear Magnetic Resonance (NMR) spectroscopy. For researchers, scientists, and professionals in drug development, this document outlines its core properties.

Core Properties of Chloroform-d

Deuterated chloroform, with the chemical formula CDCl_3 , is an isotopologue of chloroform where the hydrogen atom is replaced by a deuterium atom.^{[1][2][3]} This substitution is critical for its application as a solvent in proton NMR spectroscopy, as it does not produce a large solvent signal that would otherwise obscure the signals from the analyte.^{[2][3]}

Below is a summary of the key quantitative data for **Chloroform-d**.

Property	Value
CAS Number	865-49-6[1][2][4][5][6][7]
Molecular Formula	CCl_3D [4][5]
Molecular Weight	120.38 g/mol [2][4][5][6][7]
Density	1.500 g/mL at 25 °C[1][4][5][6][7]
Boiling Point	60.9 °C to 61.5 °C[1][4][5][6][7][8]
Melting Point	-64 °C[1][3][4][5][6][7]
Refractive Index	$n_{20/D}$ 1.444[1][4][5][6][7]

Experimental Workflow: Use in NMR Spectroscopy

The primary application of **Chloroform-d** is as a solvent in NMR spectroscopy.[3][6] Its high chemical and isotopic purity make it ideal for high-resolution studies.[1][6] The workflow for its use in an NMR experiment is outlined below.

Workflow for NMR sample preparation and analysis.

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